

Commercial Availability and Synthetic Guide for Ethyl 4-(2-oxopropyl)benzoate

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Compound of Interest

Compound Name: Ethyl 4-(2-oxopropyl)benzoate

Cat. No.: B1342161

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and synthetic routes for **Ethyl 4-(2-oxopropyl)benzoate** (CAS No: 73013-51-1), a valuable building block in pharmaceutical and chemical research. This document includes a summary of commercial suppliers, detailed experimental protocols for its synthesis, and key physical and chemical properties to support laboratory applications.

Commercial Availability

Ethyl 4-(2-oxopropyl)benzoate is available from a number of chemical suppliers, primarily for research and development purposes. The purity of the commercially available compound is typically around 95%. Below is a summary of suppliers offering this product. For the most current pricing and availability, it is recommended to contact the suppliers directly.

Supplier	Catalog Number	Purity	Available Quantities
BenchChem	B1342161	~95%	Inquire
Rieke Metals	7610	Inquire	Inquire
ChemicalBook	CB81010448	Inquire	Inquire
Angene International	AG005CYA	Inquire	Inquire

Physicochemical Data

A summary of the key physical and chemical properties of **Ethyl 4-(2-oxopropyl)benzoate** is presented below. This data is essential for its proper handling, storage, and use in experimental settings.

Property	Value
CAS Number	73013-51-1[1]
Molecular Formula	C ₁₂ H ₁₄ O ₃ [1]
Molecular Weight	206.24 g/mol [1]
Melting Point	Not available
Boiling Point	Not available
Density	Not available

Synthesis of Ethyl 4-(2-oxopropyl)benzoate

The primary route for the synthesis of **Ethyl 4-(2-oxopropyl)benzoate** is the Fischer esterification of its corresponding carboxylic acid precursor, 4-(2-oxopropyl)benzoic acid, with ethanol in the presence of an acid catalyst.

Step 1: Synthesis of 4-(2-oxopropyl)benzoic acid (Precursor)

A detailed experimental protocol for the synthesis of the precursor, 4-(2-oxopropyl)benzoic acid, is not readily available in the searched literature. However, it is a known compound with a reported melting point of 156-157 °C.

Step 2: Fischer Esterification of 4-(2-oxopropyl)benzoic acid

The following is a generalized experimental protocol for the Fischer esterification of a benzoic acid derivative, which can be adapted for the synthesis of **Ethyl 4-(2-oxopropyl)benzoate**.

Materials:

- 4-(2-oxopropyl)benzoic acid
- Anhydrous Ethanol (absolute)
- Concentrated Sulfuric Acid (H_2SO_4)
- Sodium Bicarbonate (NaHCO_3) solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., Diethyl ether or Ethyl acetate)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-(2-oxopropyl)benzoic acid in an excess of anhydrous ethanol. A significant molar excess of ethanol is used to drive the equilibrium towards the product.
- **Acid Catalysis:** Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
 - After the reaction is complete (as indicated by TLC), allow the mixture to cool to room temperature.
 - Remove the excess ethanol under reduced pressure using a rotary evaporator.
 - Dissolve the residue in an organic solvent such as diethyl ether or ethyl acetate.

- Transfer the organic solution to a separatory funnel and wash it sequentially with water, a saturated solution of sodium bicarbonate (to neutralize the acidic catalyst), and finally with brine.
- Drying and Solvent Removal:
 - Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate.
 - Filter off the drying agent.
 - Remove the organic solvent by rotary evaporation to yield the crude **Ethyl 4-(2-oxopropyl)benzoate**.
- Purification: The crude product can be further purified by column chromatography on silica gel if necessary.

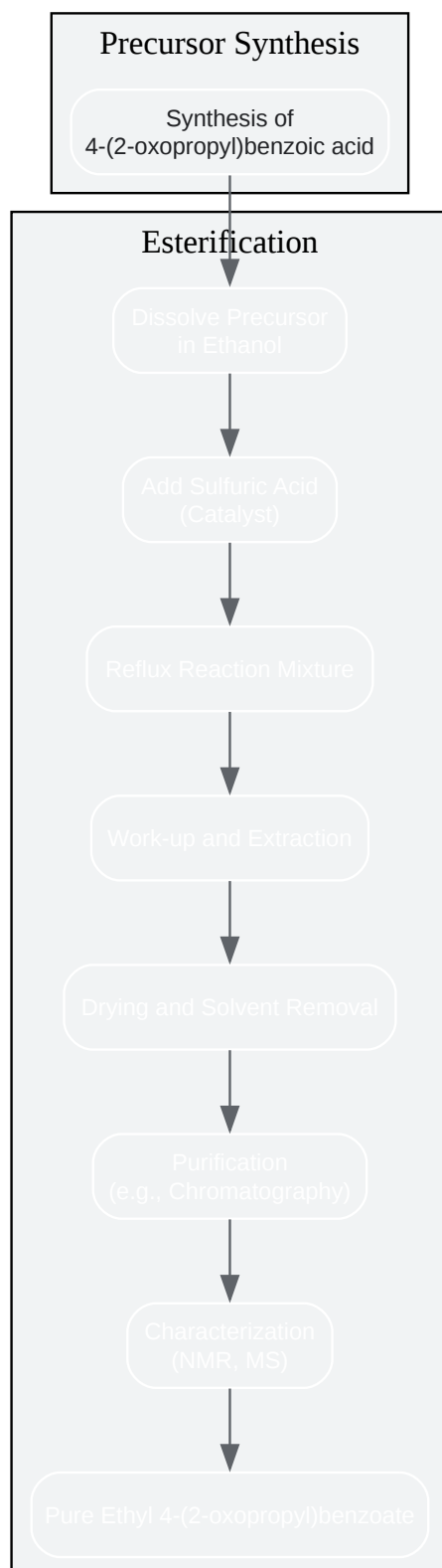
Experimental and Logical Diagrams

To visualize the procurement and synthesis workflow, the following diagrams are provided.



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Caption: A typical procurement workflow for acquiring research chemicals.



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Caption: A logical workflow for the synthesis of **Ethyl 4-(2-oxopropyl)benzoate**.

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References

- 1. Ethyl 4-(2-oxopropyl)benzoate | 73013-51-1 | Benchchem [benchchem.com]
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